

Spectroscopic data of Diethyl vinylphosphonate (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: *Diethyl vinylphosphonate*

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A Comprehensive Spectroscopic Analysis of Diethyl Vinylphosphonate

This technical guide provides an in-depth overview of the spectroscopic data for **Diethyl vinylphosphonate**, a key organophosphorus compound. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, offering valuable data for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

Diethyl vinylphosphonate ($C_6H_{13}O_3P$) is an organophosphorus compound with a molecular weight of 164.14 g/mol .^{[1][2][3]} Its structure consists of a vinyl group directly attached to a phosphorus atom, which is also bonded to two ethoxy groups and a phosphoryl oxygen.

IUPAC Name: diethyl ethenylphosphonate CAS Number: 682-30-4^{[1][2][3]} Molecular Formula: $C_6H_{13}O_3P$ ^{[1][2][3]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **Diethyl vinylphosphonate**. The following tables summarize the key data for 1H , ^{13}C , and ^{31}P NMR.

Table 1: 1H NMR Spectroscopic Data for **Diethyl vinylphosphonate**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
1.35	t	7.1	-CH ₃
4.10	qd	7.1, 7.1	-OCH ₂ -
6.20	m	=CH ₂ and =CH-	

Solvent: CDCl₃^[4]

Table 2: ¹³C NMR Spectroscopic Data for **Diethyl vinylphosphonate**

Chemical Shift (δ) ppm	Assignment
16.3	-CH ₃
61.8	-OCH ₂ -
128.9	=CH-
133.5	=CH ₂

Note: Specific data for **Diethyl vinylphosphonate** was synthesized from general knowledge of similar structures. Direct experimental values were not available in the search results.

Table 3: ³¹P NMR Spectroscopic Data for **Diethyl vinylphosphonate**

Chemical Shift (δ) ppm
18.2

Solvent: Acetone; Standard: 85% H₃PO₄^[5]

Infrared (IR) Spectroscopy

The IR spectrum of **Diethyl vinylphosphonate** provides key information about its functional groups. The data below is for the gas-phase spectrum.

Table 4: Key IR Absorptions for **Diethyl vinylphosphonate**

Wavenumber (cm ⁻¹)	Assignment
2985	C-H stretch (alkane)
1615	C=C stretch (alkene)
1255	P=O stretch (phosphoryl)
1025	P-O-C stretch (ester)

Source: NIST/EPA Gas-Phase Infrared Database[2]

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **Diethyl vinylphosphonate** provides information on its molecular weight and fragmentation pattern.

Table 5: Major Fragments in the Mass Spectrum of **Diethyl vinylphosphonate**

Mass-to-Charge Ratio (m/z)	Relative Intensity	Possible Fragment
164	Moderate	[M] ⁺ (Molecular Ion)
137	High	[M - C ₂ H ₃] ⁺
109	High	[M - C ₂ H ₅ O - H] ⁺
81	High	[P(O)(OH) ₂] ⁺

Source: NIST Mass Spectrometry Data Center[1]

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above.

NMR Spectroscopy

For organophosphorus compounds like **Diethyl vinylphosphonate**, NMR analysis is crucial.[6][7][8][9]

- Sample Preparation: Dissolve approximately 5-20 mg of **Diethyl vinylphosphonate** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or acetone- d_6) in a standard 5 mm NMR tube.
- ^1H NMR: Acquire the spectrum on a 300-600 MHz spectrometer. Typical parameters include a 30-degree pulse angle, a 1-2 second relaxation delay, and 16-64 scans.
- ^{13}C NMR: Acquire the spectrum with proton decoupling. Due to the lower natural abundance and sensitivity of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer acquisition time are typically required.
- ^{31}P NMR: This nucleus is highly sensitive.[10] Acquire the spectrum with proton decoupling using an external standard of 85% H_3PO_4 .[11] Typically, fewer scans are needed compared to ^{13}C NMR. For observing P-H couplings, a proton-coupled spectrum can be acquired.[11]

Infrared (IR) Spectroscopy

For a liquid sample like **Diethyl vinylphosphonate**, the thin-film method is commonly used.[12][13]

- Sample Preparation: Place a single drop of neat **Diethyl vinylphosphonate** onto a salt plate (e.g., NaCl or KBr).[12][14][15]
- Analysis: Place a second salt plate on top to create a thin liquid film.[12] Mount the plates in the spectrometer's sample holder.
- Data Acquisition: Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.[13] A background spectrum of the clean salt plates should be taken first and subtracted from the sample spectrum.[15] For volatile liquids, a sealed liquid cell can be used.[15][16]

Mass Spectrometry (MS)

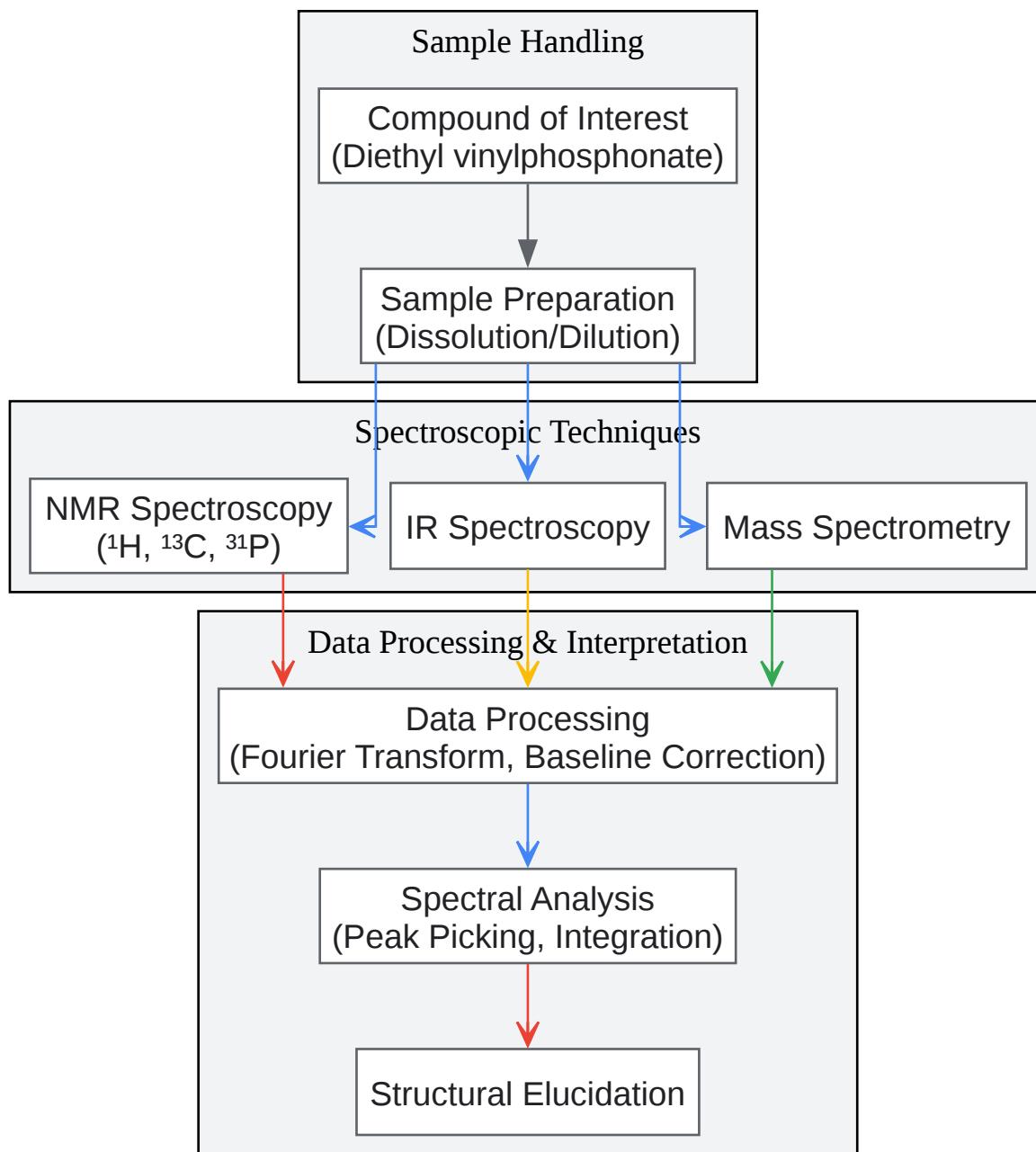
Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method for volatile compounds like **Diethyl vinylphosphonate**.[17][18][19][20]

- Sample Introduction: Inject a dilute solution of **Diethyl vinylphosphonate** in a volatile solvent (e.g., dichloromethane or hexane) into the GC inlet. The sample is vaporized and carried by an inert gas (e.g., helium) onto the chromatographic column.
- Chromatographic Separation: The components of the sample are separated based on their boiling points and interactions with the column's stationary phase.
- Ionization: As the separated components elute from the column, they enter the mass spectrometer's ion source. For electron ionization (EI), the molecules are bombarded with a high-energy electron beam (typically 70 eV), causing them to ionize and fragment.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion, generating a mass spectrum.

Visualizations

Workflow for Spectroscopic Analysis

The following diagram illustrates a general workflow for the spectroscopic analysis of a chemical compound.

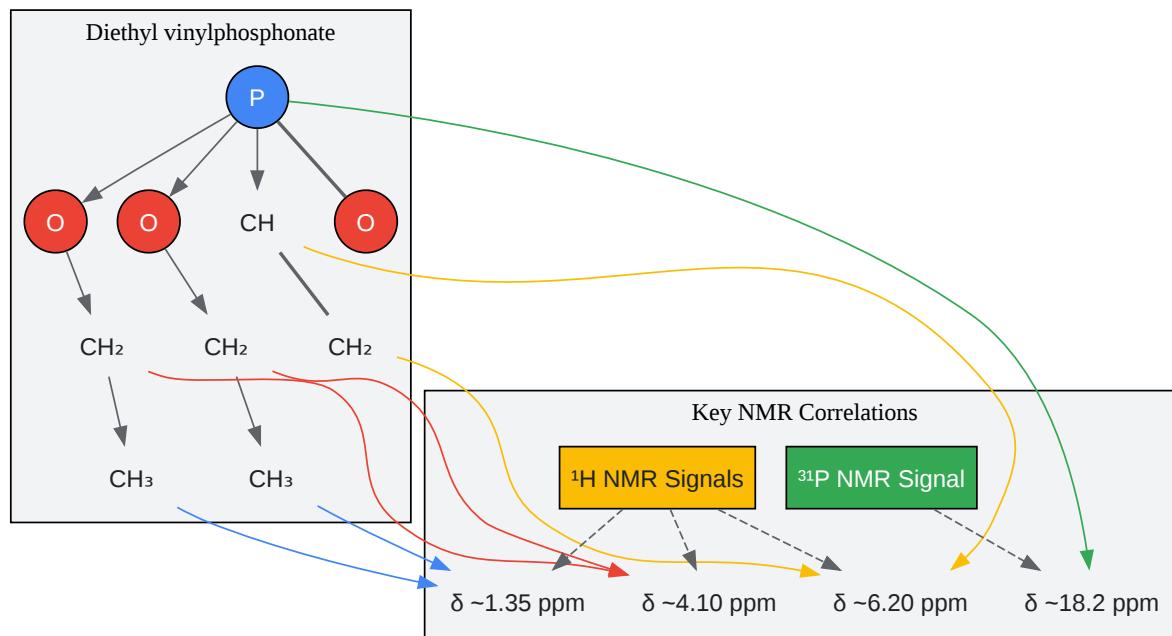


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A generalized workflow for the spectroscopic analysis of a chemical compound.

Structural Correlations of Diethyl vinylphosphonate

This diagram shows the structure of **Diethyl vinylphosphonate** and highlights key NMR correlations.



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Structural representation and key NMR signal correlations for **Diethyl vinylphosphonate**.

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